

Essential Safety and Operational Guide for 1-(6-Bromopyridin-3-yl)piperazine

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Compound of Interest

Compound Name: 1-(6-Bromopyridin-3-yl)piperazine

Cat. No.: B1277884

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **1-(6-Bromopyridin-3-yl)piperazine** (CAS No. 412347-39-8). The following procedures are based on available hazard classifications and general laboratory safety principles for similar chemical compounds.

Hazard Identification and Classification

1-(6-Bromopyridin-3-yl)piperazine and its derivatives are associated with significant health hazards. The primary GHS hazard classifications identified for structurally similar compounds include:

- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1][2][3]
- Serious Eye Damage/Eye Irritation: Causes serious eye damage or irritation.[1][2][3]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1][2][3]

Signal Word: Warning or Danger[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[1]

- H315: Causes skin irritation.[1][2][3]
- H318/H319: Causes serious eye damage/Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to minimize exposure when handling this compound.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[4]	Protects against splashes and airborne particles of the solid compound. A face shield offers broader protection for the entire face.[4]
Hand Protection	Nitrile gloves. Double-gloving is recommended.	Provides a barrier against skin contact.[4] Regularly inspect gloves for any signs of degradation or puncture.
Skin and Body Protection	Laboratory coat.	Protects personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[2][5][6]	Minimizes inhalation of dust or vapors.

Experimental Protocol: Safe Handling and Weighing

Preparation:

- Ensure the designated workspace, preferably a chemical fume hood, is clean and uncluttered.[4]

- Assemble all necessary equipment: analytical balance, weighing paper or boat, spatula, and appropriately labeled waste containers.
- Don all required personal protective equipment as outlined in the table above.

Procedure:

- Tare the weighing boat on the analytical balance.
- Using a spatula, carefully transfer the desired amount of **1-(6-Bromopyridin-3-yl)piperazine** from its storage container to the tared weighing boat.
- Avoid any sudden movements that could generate dust.[\[4\]](#)
- Once the desired amount is weighed, securely close the storage container.
- Proceed with the experimental work within the chemical fume hood.

Disposal Plan

Waste Collection:

- Collect any unused compound, contaminated disposable PPE (gloves, weighing boats, etc.), and spill cleanup materials in a clearly labeled, sealed, and compatible hazardous waste container.[\[4\]](#)

Container Disposal:

- Empty containers should be rinsed three times with a suitable solvent (e.g., acetone or ethanol).
- The rinsate should be collected as hazardous liquid waste.
- The empty and rinsed container can then be disposed of according to institutional guidelines.[\[4\]](#)

Waste Pickup:

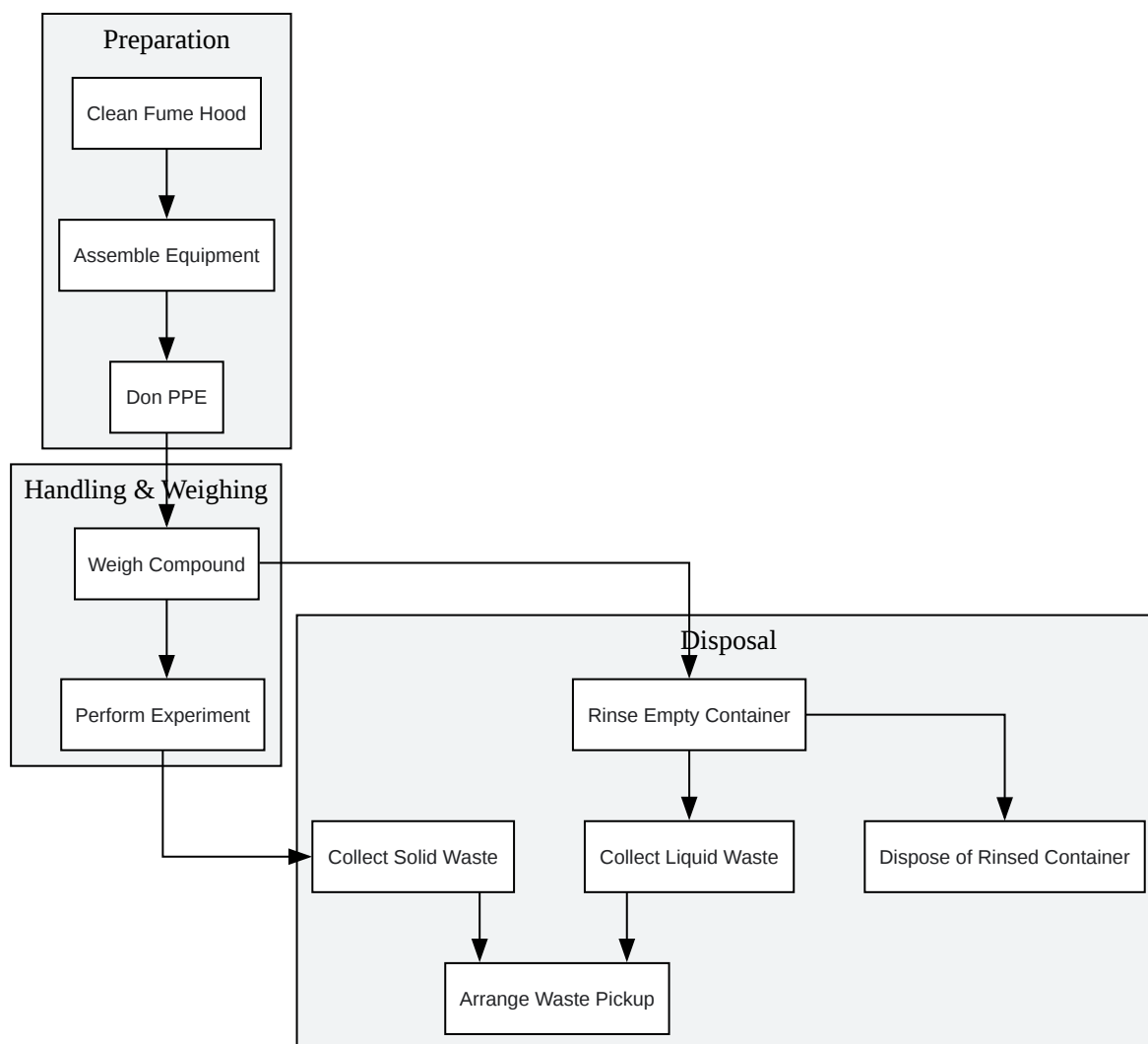
- Arrange for a licensed hazardous waste disposal service to collect the waste containers.[\[4\]](#)

First Aid Measures

- If on Skin: Wash the affected area immediately with plenty of soap and water.[2][3] If skin irritation occurs, seek medical advice.[2][3]
- If in Eyes: Rinse cautiously with water for several minutes.[2][3] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[2][3]
- If Inhaled: Move to fresh air. If you feel unwell, call a poison center or doctor.[2][3]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[7]

Visual Workflow for Handling and Disposal

The following diagram illustrates the procedural flow for the safe handling and disposal of **1-(6-Bromopyridin-3-yl)piperazine**.



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Caption: Workflow for the safe handling and disposal of **1-(6-Bromopyridin-3-yl)piperazine**.

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